

# Technical Support Center: Optimizing Complestatin Antibacterial Assays

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## Compound of Interest

Compound Name: *Complestatin*

Cat. No.: *B1257193*

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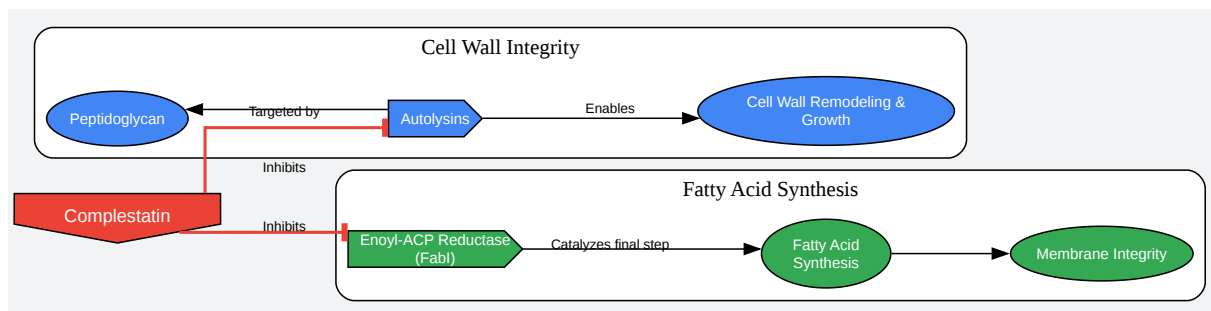
Welcome to the technical support center for **complestatin** antibacterial susceptibility testing. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on improving the sensitivity and reproducibility of your assays. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address specific challenges encountered during your experiments.

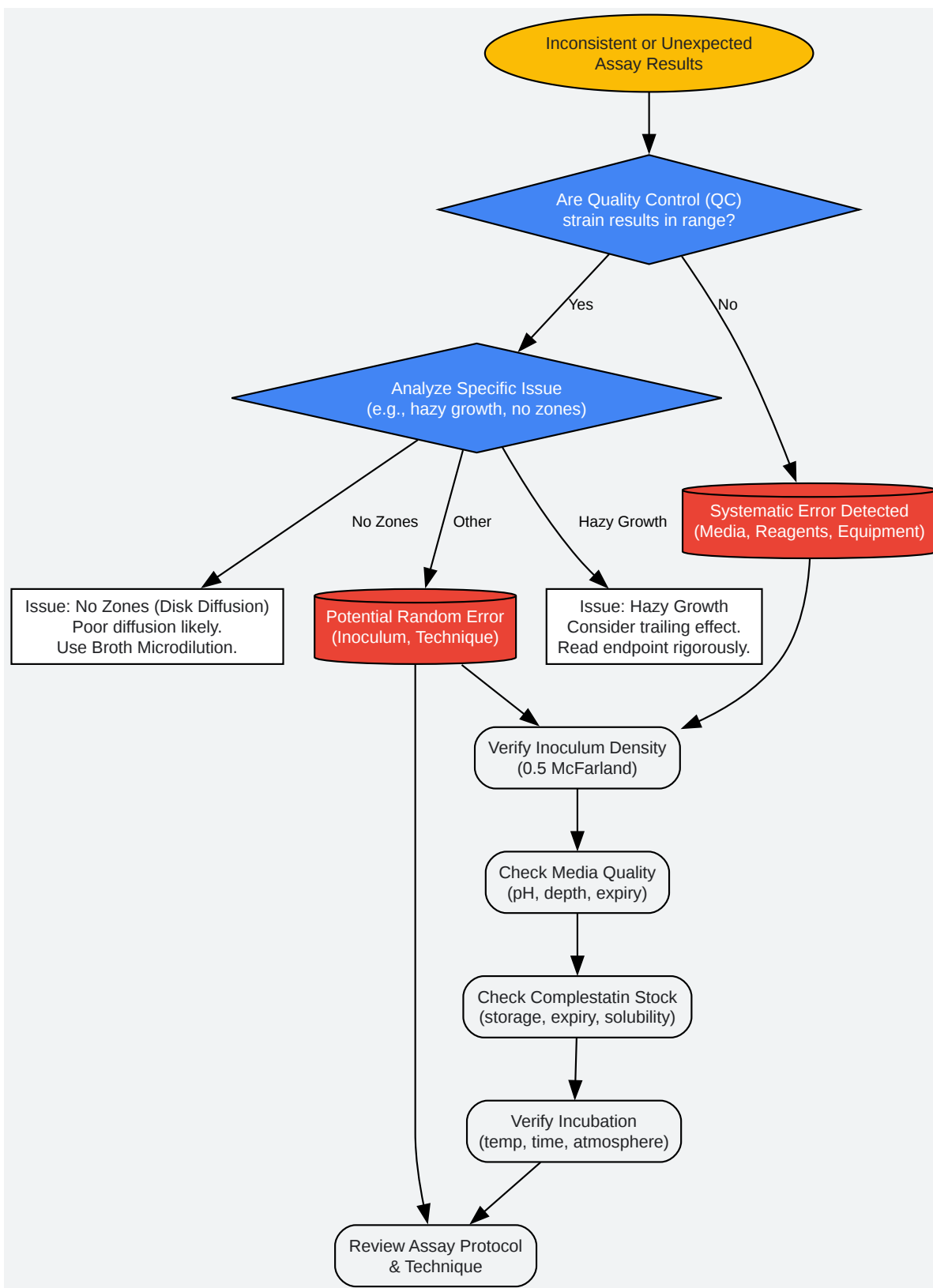
## Frequently Asked Questions (FAQs)

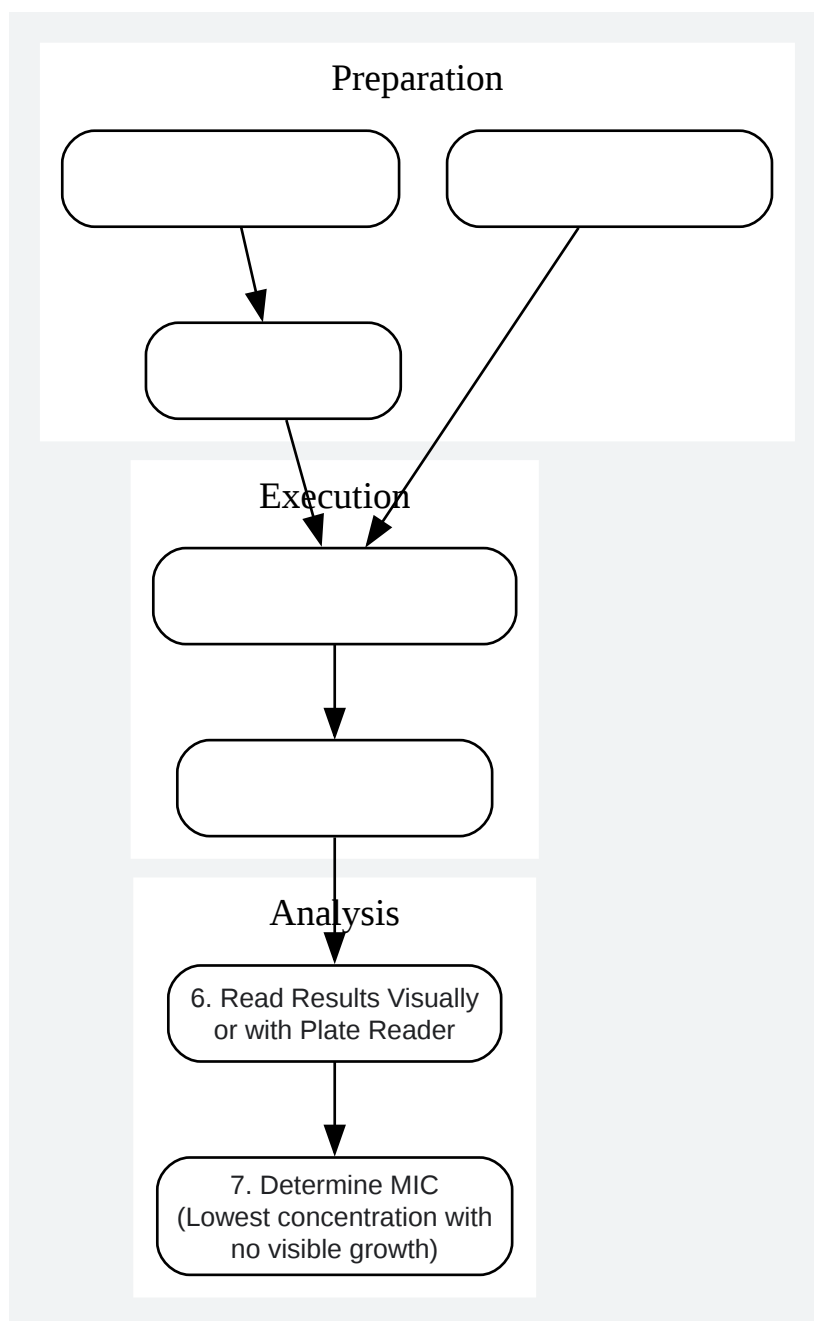
Q1: What is **complestatin** and what is its mechanism of action?

**Complestatin** is a glycopeptide antibiotic. Current research has identified two primary mechanisms of action:

- **Inhibition of Peptidoglycan Remodeling:** **Complestatin**, along with the related compound corbomycin, binds to peptidoglycan and blocks the action of autolysins. Autolysins are essential enzymes that bacteria use to break down and remodel their cell wall during growth and division. By preventing this breakdown, **complestatin** traps the bacteria, preventing expansion and growth.<sup>[1][2][3]</sup>
- **Inhibition of Fatty Acid Synthesis:** Studies have also shown that **complestatin** is a potent inhibitor of the *Staphylococcus aureus* enoyl-acyl carrier protein (ACP) reductase (FabI).<sup>[4]</sup> This enzyme is a critical component of the bacterial fatty acid synthesis pathway. By inhibiting FabI, **complestatin** disrupts the production of essential lipids for the cell membrane.<sup>[4]</sup>







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## References

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- 2. Evolution-guided discovery of antibiotics that inhibit peptidoglycan remodelling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Complestatin exerts antibacterial activity by the inhibition of fatty acid synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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